

# Personal protective equipment for handling m-PEG11-Tos

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## Compound of Interest

Compound Name: *m*-PEG11-Tos

Cat. No.: B8104386

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## Essential Safety and Handling Guide for m-PEG11-Tos

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **m-PEG11-Tos**. Adherence to these procedural steps is vital for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **m-PEG11-Tos** (Polyethylene glycol monomethyl ether tosylate)
- CAS Number: 58320-73-3[1]
- Appearance: White to off-white powder[1]
- Solubility: Soluble in water[1]

## Hazard Identification and Precautionary Statements

**m-PEG11-Tos** is classified as a substance that causes skin and serious eye irritation, and may cause respiratory irritation.[1] The following GHS hazard statements and precautionary statements are applicable:

Hazard Statements:

- H315: Causes skin irritation[[1](#)]
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Precautionary Statements: A summary of key precautionary statements is provided in the table below.

Category	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash hands thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P319	Get medical help if you feel unwell.	
P332 + P317	If skin irritation occurs: Get medical help.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an appropriate treatment

and disposal facility in accordance with applicable laws and regulations.

## Personal Protective Equipment (PPE)

A systematic approach to personal protection is mandatory to mitigate risks of exposure. The following PPE should be used when handling **m-PEG11-Tos**:

PPE Category	Specification
Eye and Face Protection	Wear chemical safety goggles that have been tested and approved under government standards such as NIOSH (US) or EN 166 (EU). A face shield may be required for tasks with a higher risk of splashes.
Skin Protection	Gloves: Wear chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected for any damage before each use. Use proper glove removal technique to avoid skin contact. Protective Clothing: Wear a lab coat or other suitable protective clothing to prevent skin contact. For larger quantities or tasks with a higher risk of exposure, a chemical-resistant suit may be necessary.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation of dust and aerosols. If dust is generated and ventilation is inadequate, a NIOSH-approved N95 or P1 dust mask should be used.

## Operational Plan: Handling and Storage

Handling:

- Engineering Controls: All handling of **m-PEG11-Tos** powder should occur within a certified chemical fume hood to minimize inhalation of dust. Ensure the local ventilation system is functioning correctly.
- Safe Handling Practices:
  - Avoid contact with skin and eyes.
  - Avoid the formation and inhalation of dust and aerosols.
  - Wash hands thoroughly after handling.
  - Do not eat, drink, or smoke in the laboratory.
  - Use non-sparking tools to prevent fire from electrostatic discharge.

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Store locked up and apart from incompatible materials or foodstuff containers.
- Recommended storage temperature is between 2-8°C.

## Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Remove the individual to fresh air and keep them in a position comfortable for breathing. If the person is not breathing, give artificial respiration. Seek medical attention if you feel unwell.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation persists, seek medical attention.
Eye Contact	Immediately rinse the eyes cautiously with large amounts of water for several minutes, occasionally lifting the upper and lower eyelids. If present, remove contact lenses if it is easy to do so and continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and seek immediate medical attention.

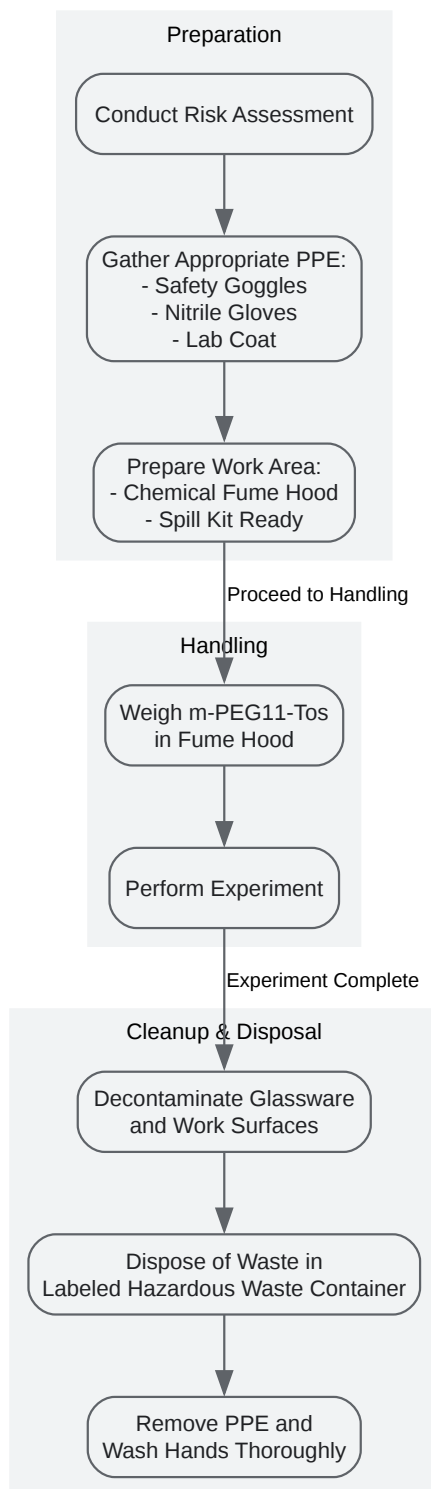
## Disposal Plan

All waste materials containing **m-PEG11-Tos** should be treated as hazardous chemical waste.

- **Waste Collection:** Collect waste in a clearly labeled, sealed container. Do not mix with other waste streams unless compatible.
- **Disposal Method:** Dispose of the contents and container at an approved waste disposal facility in accordance with all local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

## Experimental Workflow for Safe Handling of m-PEG11-Tos

## Workflow for the Safe Handling of m-PEG11-Tos

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **m-PEG11-Tos**.

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## References

- 1. echemi.com [echemi.com]
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